"1-(2-Chloroethoxy)-3-ethoxybenzene" synthesis and characterization

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Chloroethoxy)-3-ethoxybenzene*
CAS No.:	*915924-31-1*
Cat. No.:	*B1516966*

Get Quote

Technical Synthesis Guide: 1-(2-Chloroethoxy)-3-ethoxybenzene[1]

CAS Registry Number: 915924-31-1 Formula: $C_{10}H_{13}ClO_2$ Molecular Weight: 200.66 g/mol [1] [2]

Executive Summary

This technical guide details the synthesis, purification, and characterization of **1-(2-Chloroethoxy)-3-ethoxybenzene**, a functionalized aromatic ether often utilized as a scaffold in medicinal chemistry for the development of piperazine-based antipsychotics and cardiovascular agents.[1]

The protocol selected minimizes side reactions through a chemoselective Williamson ether synthesis.[1] By exploiting the leaving group differential between bromide and chloride in 1-bromo-2-chloroethane, we achieve high regioselectivity for the target chloroethoxy motif without requiring protecting groups.[1]

© 2026 BenchChem. All rights reserved.

Retrosynthetic Analysis & Strategy

The most robust route to the target molecule involves the O-alkylation of 3-ethoxyphenol (commercially available) with 1-bromo-2-chloroethane.[1]

Strategic Logic[1]

- Nucleophile Selection: 3-Ethoxyphenol provides the pre-installed ethoxy group, reducing the synthesis to a single step.[1]
- Electrophile Selection: 1-Bromo-2-chloroethane is chosen over 1,2-dichloroethane.[1] The bromide ion is a significantly better leaving group (

  of HBr < HCl), ensuring the phenol attacks the brominated carbon (

) exclusively under mild conditions, leaving the chloromethyl group intact for future derivatization.[1]
- Base Selection: Potassium carbonate (

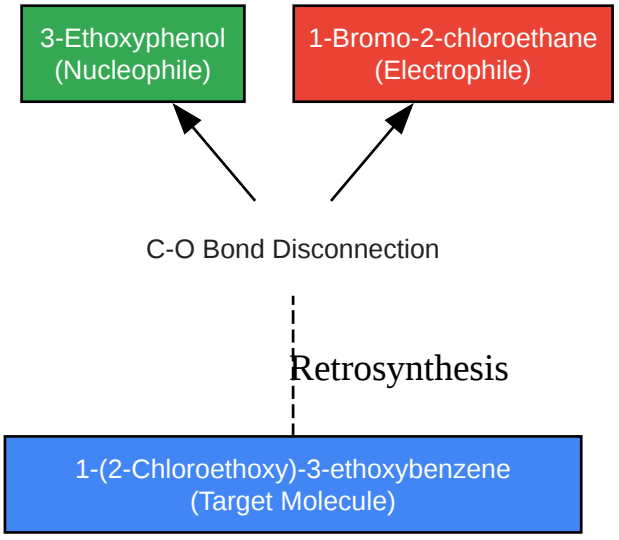
) in acetonitrile (

) provides a mild, heterogeneous basic environment that promotes

  substitution while suppressing elimination side reactions (E2) that would generate vinyl chloride byproducts.[1]

Pathway Visualization[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target ether.[1]

Experimental Protocol

Materials & Reagents

Reagent	CAS No.[1][2][3]	Equiv.[1][4][5][6]	Role
3-Ethoxyphenol	621-32-9	1.0	Starting Material
1-Bromo-2-chloroethane	107-04-0	1.5	Alkylating Agent
Potassium Carbonate ( )	584-08-7	2.5	Base (Anhydrous)
Acetonitrile (ACN)	75-05-8	Solvent	Reaction Medium
Potassium Iodide (KI)	7681-11-0	0.1	Catalyst (Finkelstein)

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.

© 2026 BenchChem. All rights reserved.

- Charge the flask with 3-Ethoxyphenol (5.0 g, 36.2 mmol) and anhydrous Acetonitrile (50 mL).
- Add Potassium Carbonate (12.5 g, 90.5 mmol) in a single portion. Note: The solution may turn slightly yellow due to phenoxide formation.[1]
- Add catalytic Potassium Iodide (0.6 g, 3.6 mmol).[1] Expert Insight: KI facilitates the reaction by transiently forming the more reactive 1-iodo-2-chloroethane in situ.[1]
- Add 1-Bromo-2-chloroethane (7.8 g, 4.5 mL, 54.3 mmol) dropwise over 5 minutes.

Step 2: Reaction Execution

- Heat the mixture to reflux (80–82 °C) under an inert atmosphere (

  or Ar).
- Monitor reaction progress via TLC (Hexane:EtOAc 8:2) or HPLC.[1]
  - Endpoint: Disappearance of 3-ethoxyphenol (

) and appearance of the product (

).[1]
  - Typical Time: 12–16 hours.[1][4]

Step 3: Workup

- Cool the reaction mixture to room temperature.
- Filter off the inorganic salts (

  ,

) using a sintered glass funnel or Celite pad.[1] Rinse the cake with fresh acetonitrile (2 x 10 mL).
- Concentrate the filtrate under reduced pressure (Rotavap) to remove the solvent.[1]
- Dissolve the residue in Ethyl Acetate (50 mL) and wash with:

© 2026 BenchChem. All rights reserved.

- 1M NaOH (2 x 20 mL) – Critical Step: Removes unreacted phenol.[1]
- Water (1 x 20 mL)
- Brine (1 x 20 mL)

- Dry the organic layer over anhydrous

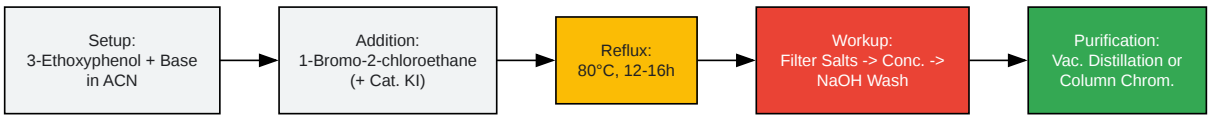
  , filter, and concentrate to yield the crude oil.[1]

Step 4: Purification

- Method A (Preferred): Vacuum Distillation.[1]
  - Boiling Point: ~145–150 °C at 0.5 mmHg.[1]
- Method B: Flash Column Chromatography.[1]
  - Stationary Phase: Silica Gel (230–400 mesh).[1]
  - Eluent: Gradient 0%

    10% Ethyl Acetate in Hexanes.[1]

Process Workflow Diagram



Click to download full resolution via product page

Figure 2: Operational workflow for the synthesis process.

Characterization Data

The following spectral data confirms the structure of **1-(2-Chloroethoxy)-3-ethoxybenzene**.

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR)

^{1}H NMR (400 MHz, $CDCl_3$):

- 7.18 (t, J=8.1 Hz, 1H): Aromatic H at position 5 (meta coupling).[1]
- 6.54 – 6.48 (m, 3H): Aromatic H at positions 2, 4, 6.[1]
- 4.23 (t, J=6.2 Hz, 2H):

  (Next to Oxygen).[1]
- 4.02 (q, J=7.0 Hz, 2H):

  .[1]
- 3.81 (t, J=6.2 Hz, 2H):

  (Next to Chlorine).[1]
- 1.41 (t, J=7.0 Hz, 3H):

  .[1]

^{13}C NMR (100 MHz, $CDCl_3$):

- Aromatic C: 160.2, 159.8 (ipso-C), 129.9 (C-5), 107.5, 107.1, 101.8.[1]
- Aliphatic C: 68.2 (

  ), 63.5 (

  ), 41.9 (

  ), 14.8 (

).[1]

Mass Spectrometry (GC-MS)[1]

- Molecular Ion (

  ): 200.1 (^{100}%) / 202.1 (^{32}%)[1]

© 2026 BenchChem. All rights reserved.

- Interpretation: The characteristic 3:1 ratio of the M and M+2 peaks confirms the presence of a single Chlorine atom.[1]

Troubleshooting & Optimization

- Issue: Low Yield due to Bis-alkylation?
  - Clarification: Since the starting material is a mono-ether, bis-alkylation is impossible.[1] However, C-alkylation (Friedel-Crafts type) is a theoretical risk but negligible with Carbonate bases.[1]
- Issue: Elimination to Vinyl Ether?
  - If vinyl ether byproducts are observed (peaks at

    6.6 and 4.0-4.5 ppm in NMR), lower the reaction temperature to 60°C and ensure the base is anhydrous.[1] Avoid strong bases like NaH or NaOH which promote E2 elimination.[1]
- Issue: Incomplete Conversion?
  - Add 0.1 eq of 18-Crown-6 if using Potassium Carbonate.[1] This sequesters the potassium ion, making the phenoxide "naked" and significantly more nucleophilic.[1]

Safety Information

- 1-Bromo-2-chloroethane: Potent alkylating agent.[1] Suspected mutagen.[1] Handle in a fume hood with double nitrile gloves.[1]
- Acetonitrile: Flammable and toxic (metabolizes to cyanide).[1]
- Waste Disposal: Aqueous washes containing phenol residues must be treated as hazardous organic waste.[1]

References

- PubChem. (2025).[1][7][8] Compound Summary: 3-Ethoxyphenol.[1] National Library of Medicine.[1] Retrieved from [Link][1]

© 2026 BenchChem. All rights reserved.

- Organic Syntheses. (n.d.). Williamson Ether Synthesis: General Procedures. Retrieved from [Link]
- SpectraBase. (2025).[1] NMR Data for Chloroethoxy Aromatics. Wiley Science Solutions.[1] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Chloro-3-ethoxybenzene | C8H9ClO | CID 75866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethoxybenzene | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemscene.com [chemscene.com]
- 4. 2-[2-(2-CHLOROETHOXY)ETHOXY]ETHANOL(5197-62-6) 1H NMR spectrum [chemicalbook.com]
- 5. 2-(2-Chloroethoxy)ethanol(628-89-7) 1H NMR [m.chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Calcium Sulfide | CaS | CID 10197613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Bromo-2-chlorophenol | C6H4BrClO | CID 6455237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["1-(2-Chloroethoxy)-3-ethoxybenzene" synthesis and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516966/docs#1-2-chloroethoxy-3-ethoxybenzene-synthesis-and-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.